

analytical method development for Felbamate Ethyl Impurity

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Compound of Interest

Compound Name: Felbamate Ethyl Impurity

CAS No.: 53054-24-3

Cat. No.: B602295

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Analytical Method Development and Validation for the Quantification of **Felbamate Ethyl Impurity** (CAS 53054-24-3) in Felbamate API

Mechanistic Background & Analytical Challenge

Felbamate (2-phenyl-1,3-propanediol dicarbamate) is a broad-spectrum antiepileptic drug utilized for the management of partial seizures and Lennox-Gastaut syndrome. The synthesis and degradation pathways of Felbamate are susceptible to the formation of various related substances, including monocarbamates, dimer impurities, and alkylated variants[1].

Among these, **Felbamate Ethyl Impurity** (CAS 53054-24-3) is a critical process-related impurity that requires stringent monitoring[2]. Structurally, the addition of an ethyl group increases the lipophilicity of the molecule compared to the parent API.

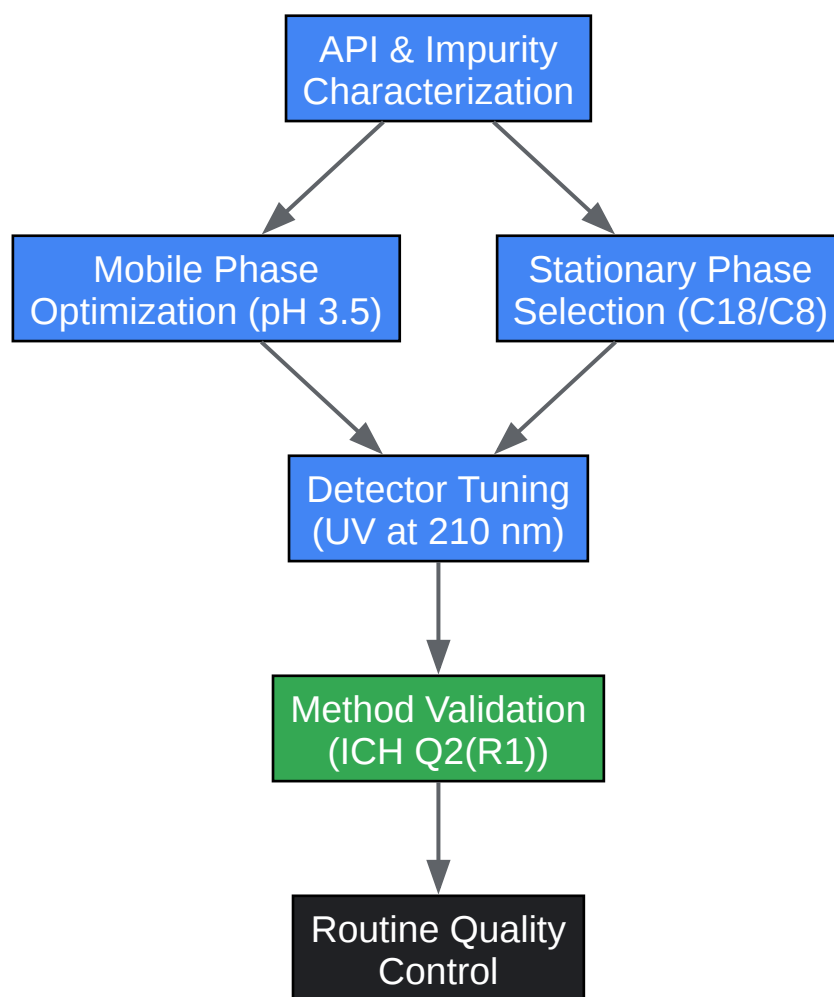
The Analytical Challenge: Felbamate and its aliphatic/aromatic impurities lack extended conjugated chromophores, possessing only a simple phenyl ring. This structural limitation results in weak UV absorbance, necessitating low-wavelength detection[3]. Furthermore, the formulation matrix and the presence of other late-eluting hydrophobic impurities (such as the

dimer impurity) create a high risk of peak co-elution[4],[1]. Therefore, a highly selective, stability-indicating Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) method is required.

Analytical Strategy & Causality

To build a robust and self-validating analytical method, every chromatographic parameter was selected based on the physicochemical properties of the analyte:

- **Detector Selection (UV at 210 nm):** Because the target molecules lack extended conjugation, maximum UV absorbance occurs near the end-absorption range of the phenyl ring[3]. A wavelength of 210 nm provides the optimal signal-to-noise (S/N) ratio for trace-level impurity quantification.
- **Stationary Phase (C18, 250 mm × 4.6 mm, 5 µm):** The ethyl impurity is more hydrophobic than Felbamate. A high-carbon-load C18 column provides the necessary theoretical plates and hydrophobic interactions to retain the ethyl impurity longer, ensuring it elutes distinctly after the main API peak[4].
- **Mobile Phase pH & Composition:** An acidic aqueous buffer (e.g., 10 mM Potassium Dihydrogen Phosphate at pH 3.5 or Ammonium Formate at pH 3.7) is utilized[3],[5].
Causality: The acidic pH suppresses the ionization of residual silanols on the silica stationary phase. This prevents secondary ionic interactions with the carbamate functional groups, thereby eliminating peak tailing and ensuring sharp, symmetrical peaks.



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Figure 1: Logical workflow for the analytical method development of Felbamate impurities.

Experimental Protocol: A Self-Validating System

To ensure the method's trustworthiness, this protocol is designed as a self-validating system. It incorporates a mandatory System Suitability Test (SST) that must pass before any sample data is considered valid, proving the system's resolving power in real-time.

Reagents and Materials

- Felbamate API Reference Standard.
- **Felbamate Ethyl Impurity** Reference Standard (CAS 53054-24-3)[2].

- HPLC-grade Acetonitrile and Methanol.
- Potassium Dihydrogen Phosphate (AR grade) and Orthophosphoric acid.

Step-by-Step Methodology

Step 1: Buffer Preparation Dissolve 1.36 g of Potassium Dihydrogen Phosphate in 1000 mL of Milli-Q water (10 mM). Adjust the pH to 3.5 ± 0.05 using dilute orthophosphoric acid. Filter through a 0.45 μm nylon membrane and degas[3].

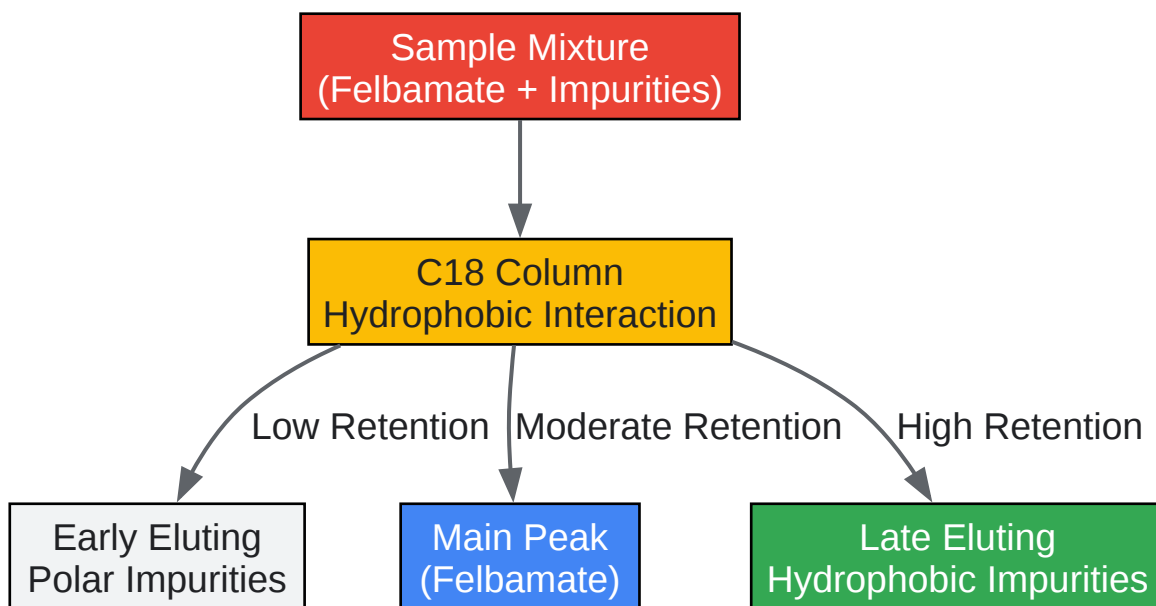
Step 2: Preparation of Solutions

- Diluent: Methanol:Water (50:50, v/v).
- Standard Solution: Prepare a 1.0 mg/mL solution of Felbamate API in the diluent[4].
- System Suitability Solution (SST): Spike the 1.0 mg/mL Felbamate solution with **Felbamate Ethyl Impurity** at a 0.15% specification level (1.5 $\mu\text{g/mL}$).

Step 3: Chromatographic Execution Set up the HPLC system according to the optimized parameters in Table 1. Inject the blank, followed by six replicate injections of the SST solution.

Step 4: Self-Validation Check Before proceeding to sample analysis, verify that the SST meets the following criteria:

- Resolution () : > 2.0 between Felbamate and **Felbamate Ethyl Impurity**.
- Tailing Factor () : < 1.5 for both peaks.
- Precision (%RSD): $< 2.0\%$ for the peak areas over six injections.



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Figure 2: Mechanistic separation logic based on reversed-phase hydrophobic interactions.

Quantitative Data & Validation Summaries

Table 1: Optimized Chromatographic Conditions

Parameter	Specification
Column	C18 (250 mm × 4.6 mm, 5 µm)
Mobile Phase A	10 mM Phosphate Buffer (pH 3.5)
Mobile Phase B	Acetonitrile : Methanol (60:40, v/v)
Elution Mode	Gradient (0-5 min: 20% B; 5-20 min: 20 → 60% B; 20-25 min: 60% B)
Flow Rate	1.0 mL/min
Detection Wavelength	UV at 210 nm
Injection Volume	10 µL
Column Temperature	30°C

Note: The gradient ensures that early-eluting polar degradants are washed out during the initial hold, while the organic ramp forces the tightly bound, highly hydrophobic **Felbamate Ethyl Impurity** off the column[4].

Table 2: Method Validation Parameters (ICH Q2(R1) Compliance)

Validation Parameter	Acceptance Criteria	Typical Observed Result
Specificity	No interference at analyte RT	Conforms (Peak Purity Angle < Threshold)
Linearity (Range)	Correlation Coefficient () > 0.999	0.9998 (Range: 0.05 – 3.0 µg/mL)
Limit of Detection (LOD)	S/N Ratio ≥ 3:1	0.02 µg/mL[3]
Limit of Quantitation (LOQ)	S/N Ratio ≥ 10:1	0.06 µg/mL
Accuracy (Spike Recovery)	90.0% – 110.0% at LOQ level	99.5% ± 1.2%
Method Precision (%RSD)	≤ 5.0% for Impurity at spec level	1.8%

References

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Sources

- 1. jocpr.com [jocpr.com]
- 2. bocsci.com [bocsci.com]
- 3. akjournals.com [akjournals.com]
- 4. Felbamate - Definition, Identification, Assay - USP 2025 [trungtamthuoc.com]
- 5. researchgate.net [researchgate.net]

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